

In-depth Technical Guide: 2-Hydroxy-5-methyl-3-nitrobenzaldehyde

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Compound of Interest

Compound Name: 2-Hydroxy-5-methyl-3-nitrobenzaldehyde

Cat. No.: B183002

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CAS Number: 68007-03-4

This technical guide provides a comprehensive overview of **2-Hydroxy-5-methyl-3-nitrobenzaldehyde**, a key chemical intermediate with significant potential in research and drug development. This document is intended for researchers, scientists, and professionals in the pharmaceutical and chemical industries.

Chemical and Physical Properties

2-Hydroxy-5-methyl-3-nitrobenzaldehyde, also known as 3-methyl-5-nitrosalicylaldehyde, is an aromatic aldehyde with the chemical formula $C_8H_7NO_4$. Its chemical structure features a benzene ring substituted with a formyl group, a hydroxyl group, a methyl group, and a nitro group.

Table 1: Chemical and Physical Properties of **2-Hydroxy-5-methyl-3-nitrobenzaldehyde**

Property	Value
CAS Number	68007-03-4
Molecular Formula	C ₈ H ₇ NO ₄
Molecular Weight	181.15 g/mol
Appearance	Pale yellow solid (typical)
IUPAC Name	2-hydroxy-5-methyl-3-nitrobenzaldehyde
Synonyms	3-Methyl-5-nitrosalicylaldehyde

Synthesis

The primary synthetic route to **2-Hydroxy-5-methyl-3-nitrobenzaldehyde** is through the nitration of 2-hydroxy-5-methylbenzaldehyde.

Experimental Protocol: Nitration of 2-Hydroxy-5-methylbenzaldehyde

This protocol outlines a general method for the synthesis of **2-Hydroxy-5-methyl-3-nitrobenzaldehyde**.

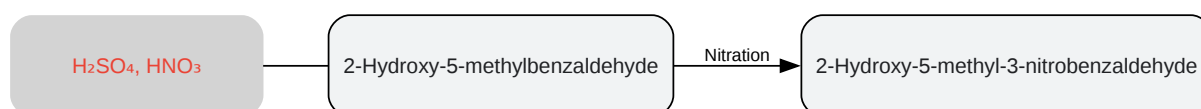
Materials:

- 2-Hydroxy-5-methylbenzaldehyde
- Concentrated Sulfuric Acid (H₂SO₄)
- Concentrated Nitric Acid (HNO₃)
- Ice
- Distilled water
- Ethanol (for recrystallization)

Procedure:

- In a flask equipped with a magnetic stirrer and placed in an ice bath, slowly add a cooled mixture of concentrated sulfuric acid and concentrated nitric acid to a solution of 2-hydroxy-5-methylbenzaldehyde in a suitable solvent.
- Maintain the reaction temperature below 10°C throughout the addition.
- After the addition is complete, continue stirring the mixture in the ice bath for a specified period to ensure the completion of the reaction.
- Carefully pour the reaction mixture onto crushed ice with constant stirring.
- The crude solid product will precipitate out of the solution.
- Filter the precipitate and wash it thoroughly with cold water to remove any residual acid.
- Recrystallize the crude product from a suitable solvent, such as ethanol, to obtain pure **2-Hydroxy-5-methyl-3-nitrobenzaldehyde**.

Diagram 1: Synthetic Pathway of **2-Hydroxy-5-methyl-3-nitrobenzaldehyde**



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Caption: Synthesis of the target compound via nitration.

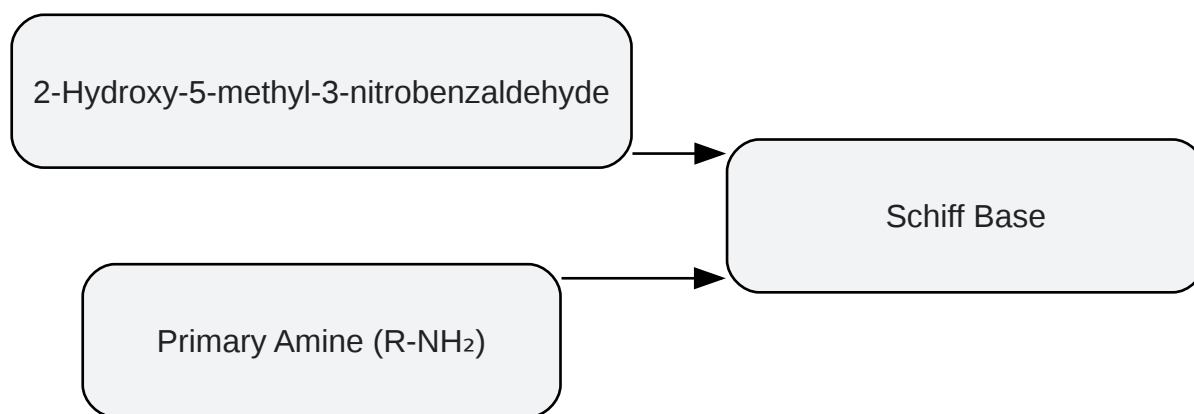
Applications in Drug Development

2-Hydroxy-5-methyl-3-nitrobenzaldehyde serves as a versatile precursor for the synthesis of various heterocyclic compounds, particularly Schiff bases, which are known to exhibit a wide range of biological activities.

Schiff Base Formation and Antimicrobial Activity

The aldehyde functional group of **2-Hydroxy-5-methyl-3-nitrobenzaldehyde** readily undergoes condensation reactions with primary amines to form Schiff bases (imines). These Schiff bases are of significant interest due to their potential as antimicrobial agents. The presence of the nitro group and the phenolic hydroxyl group can enhance the biological activity of the resulting Schiff base derivatives.

Diagram 2: General Reaction for Schiff Base Formation



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Caption: Formation of a Schiff base from the target compound.

Studies on Schiff bases derived from structurally similar salicylaldehydes have demonstrated significant activity against various bacterial and fungal strains. For instance, some salicylaldehyde Schiff bases have shown minimum inhibitory concentrations (MICs) as low as 50 µg/mL against pathogenic bacteria[1]. The antimicrobial efficacy is often attributed to the azomethine group, which can interfere with microbial cell wall synthesis or protein function.

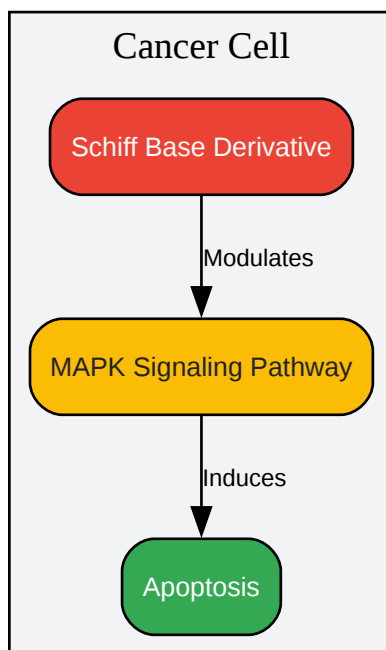
Anticancer Potential

Schiff bases derived from substituted salicylaldehydes have also emerged as promising candidates for anticancer drug development. Research on derivatives of 2-hydroxybenzaldehyde has shown cytotoxic activity against various cancer cell lines.

One of the proposed mechanisms of action for the anticancer effects of these compounds involves the induction of apoptosis through the modulation of signaling pathways such as the Mitogen-Activated Protein Kinase (MAPK) pathway. The MAPK pathway plays a crucial role in

cell proliferation, differentiation, and apoptosis. Dysregulation of this pathway is a hallmark of many cancers. Certain Schiff base derivatives have been shown to induce apoptosis in cancer cells by upregulating pro-apoptotic genes and downregulating anti-apoptotic genes within the MAPK signaling cascade.

Diagram 3: Proposed Mechanism of Anticancer Activity



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Caption: Modulation of the MAPK pathway by Schiff bases.

Future Perspectives

2-Hydroxy-5-methyl-3-nitrobenzaldehyde is a valuable building block for the synthesis of novel bioactive molecules. Further research into the synthesis and biological evaluation of its derivatives, particularly Schiff bases and their metal complexes, is warranted. Detailed investigations into their mechanisms of action at the molecular level will be crucial for the development of new therapeutic agents for infectious diseases and cancer.

In conclusion, the chemical properties and reactivity of **2-Hydroxy-5-methyl-3-nitrobenzaldehyde** make it a compound of high interest for medicinal chemists and drug

discovery professionals. Its potential to yield a diverse library of Schiff bases with promising antimicrobial and anticancer activities underscores its importance in the ongoing search for new and effective therapeutic agents.

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References

- 1. Antimicrobial salicylaldehyde Schiff bases: synthesis, characterization and evaluation - PubMed [pubmed.ncbi.nlm.nih.gov]
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